

# Leucinostatin H: A Technical Guide to its Antifungal and Antibacterial Spectrum

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## Compound of Interest

Compound Name: *Leucinostatin H*

Cat. No.: *B1674799*

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## Introduction

**Leucinostatin H** is a polypeptide antibiotic belonging to the leucinostatin family of mycotoxins produced by fungi of the *Paecilomyces* genus.<sup>[1][2]</sup> Like other members of its class,

**Leucinostatin H** has garnered interest for its potential as an anti-infective agent due to its activity against a range of microorganisms. This technical guide provides a comprehensive overview of the currently available data on the antifungal and antibacterial spectrum of **Leucinostatin H**, including quantitative data, likely experimental protocols, and insights into its mechanism of action.

## Antimicrobial Spectrum: Quantitative Data

The antimicrobial activity of **Leucinostatin H** has been evaluated against various Gram-positive bacteria and the opportunistic fungal pathogen *Candida albicans*. The available Minimum Inhibitory Concentration (MIC) data is summarized in the tables below.

## Antibacterial Spectrum

**Leucinostatin H** has demonstrated inhibitory activity against several Gram-positive bacteria.

| Bacterial Species     | Minimum Inhibitory Concentration (MIC) |
|-----------------------|--|
| Bacillus subtilis     | 10-100 µg/mL                           |
| Bacillus cereus       | 10-100 µg/mL                           |
| Staphylococcus aureus | 10-100 µg/mL                           |
| (Source:[1][3][4][5]) |  |

## Antifungal Spectrum

The antifungal activity of **Leucinostatin H** has been reported against the yeast *Candida albicans*.

| Fungal Species          | Minimum Inhibitory Concentration (MIC) |
|-------------------------|--|
| <i>Candida albicans</i> | 10.0 µg/mL                             |
| (Source:[6][7][8])      |  |

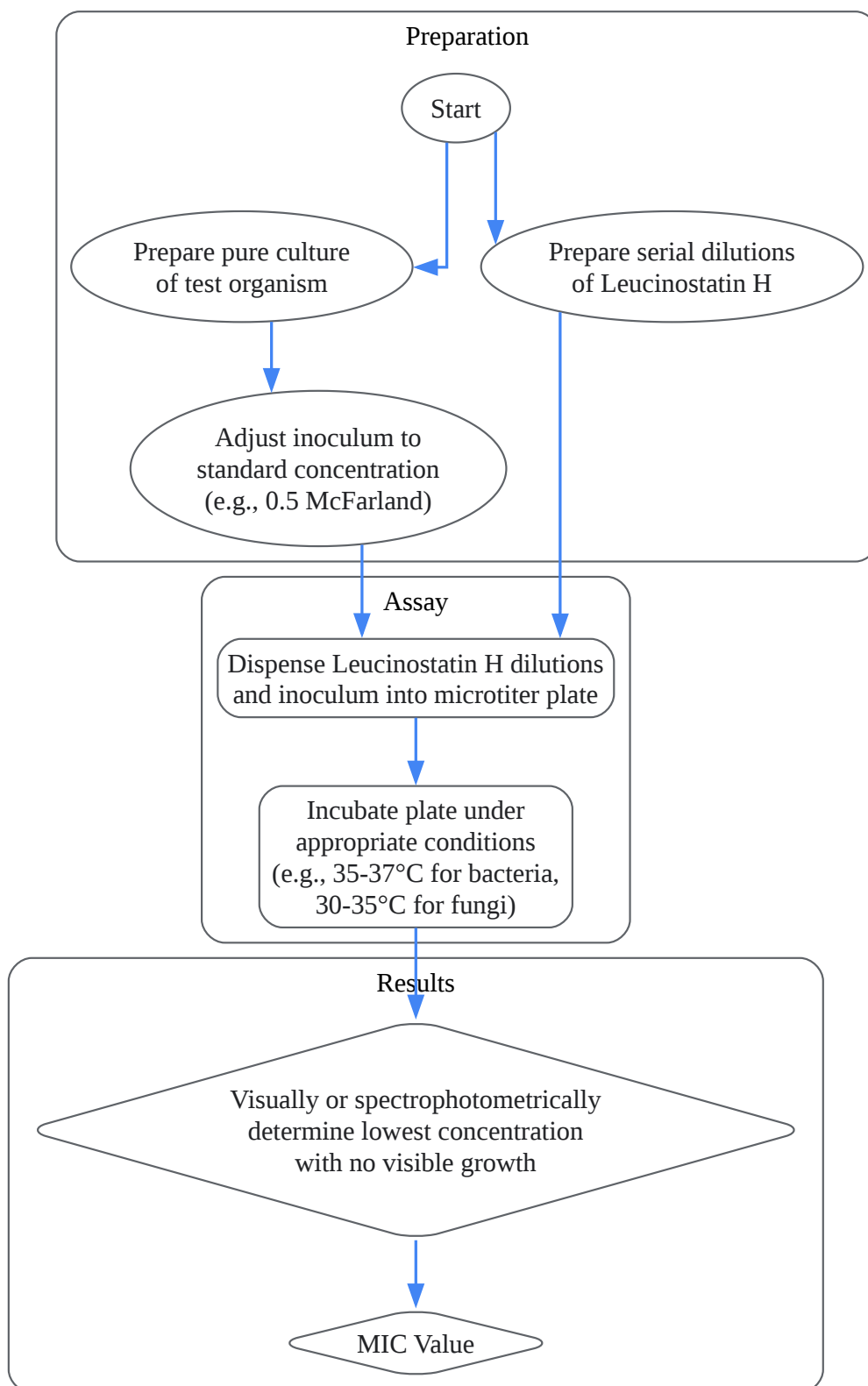
## Experimental Protocols

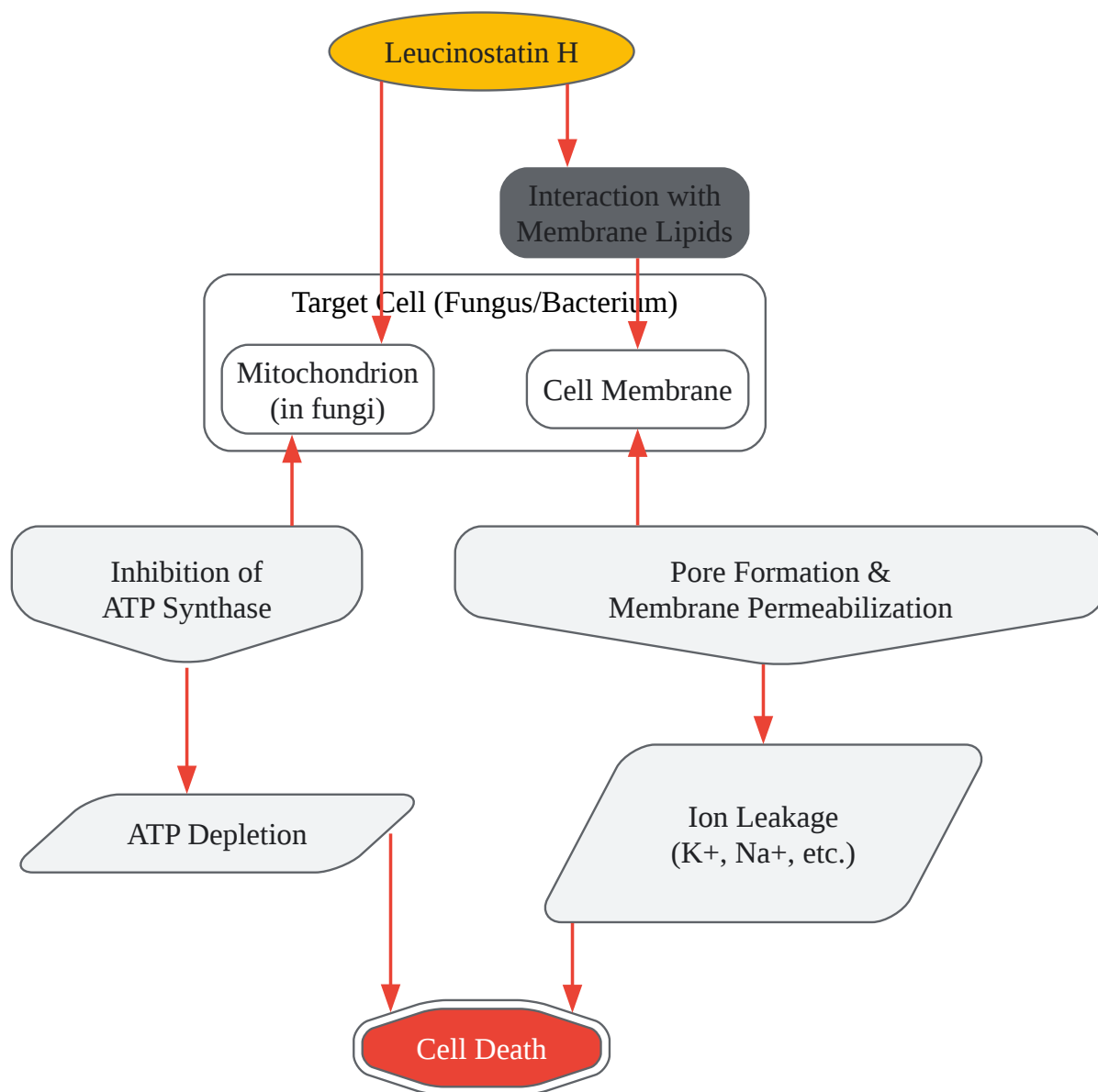
While specific, detailed experimental protocols for determining the MIC of **Leucinostatin H** are not extensively published, the methodologies likely adhere to standardized antimicrobial susceptibility testing procedures. The following represent probable protocols based on established methods.

## Determination of Minimum Inhibitory Concentration (MIC)

The MIC values for both bacteria and fungi were likely determined using a broth microdilution method, a standard and widely accepted technique for antimicrobial susceptibility testing.

Workflow for MIC Determination





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